

SJ10542 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: SJ10542

Cat. No.: B12409185

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Application Notes and Protocols: SJ10542

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility and preparation of stock solutions of **SJ10542**, a potent and selective JAK2/3 PROTAC (Proteolysis Targeting Chimera) degrader.

Introduction

SJ10542 is a PROTAC designed to selectively degrade Janus kinase 2 (JAK2) and Janus kinase 3 (JAK3).[1] It functions by recruiting the E3 ubiquitin ligase cereblon (CRBN) to induce the ubiquitination and subsequent proteasomal degradation of JAK2 and JAK3.[2][3][4] This targeted protein degradation approach makes **SJ10542** a valuable tool for studying the JAK-STAT signaling pathway, which is implicated in various hematological malignancies and autoimmune disorders.[2][3][4]

Physicochemical Properties

Property	Value
Molecular Weight	818.96 g/mol [5]
CAS Number	2789678-92-6
Appearance	Solid powder[5]

Solubility Data

For optimal experimental results, it is crucial to ensure complete dissolution of **SJ10542**. The following table summarizes its solubility in a common laboratory solvent.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	46.67 ^[1]	56.99 ^[1]	Ultrasonic treatment may be required to achieve complete dissolution. ^[1] It is recommended to use freshly opened, anhydrous DMSO as the compound is hygroscopic. ^[1]

Experimental Protocols

In Vitro Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **SJ10542** in DMSO.

Materials:

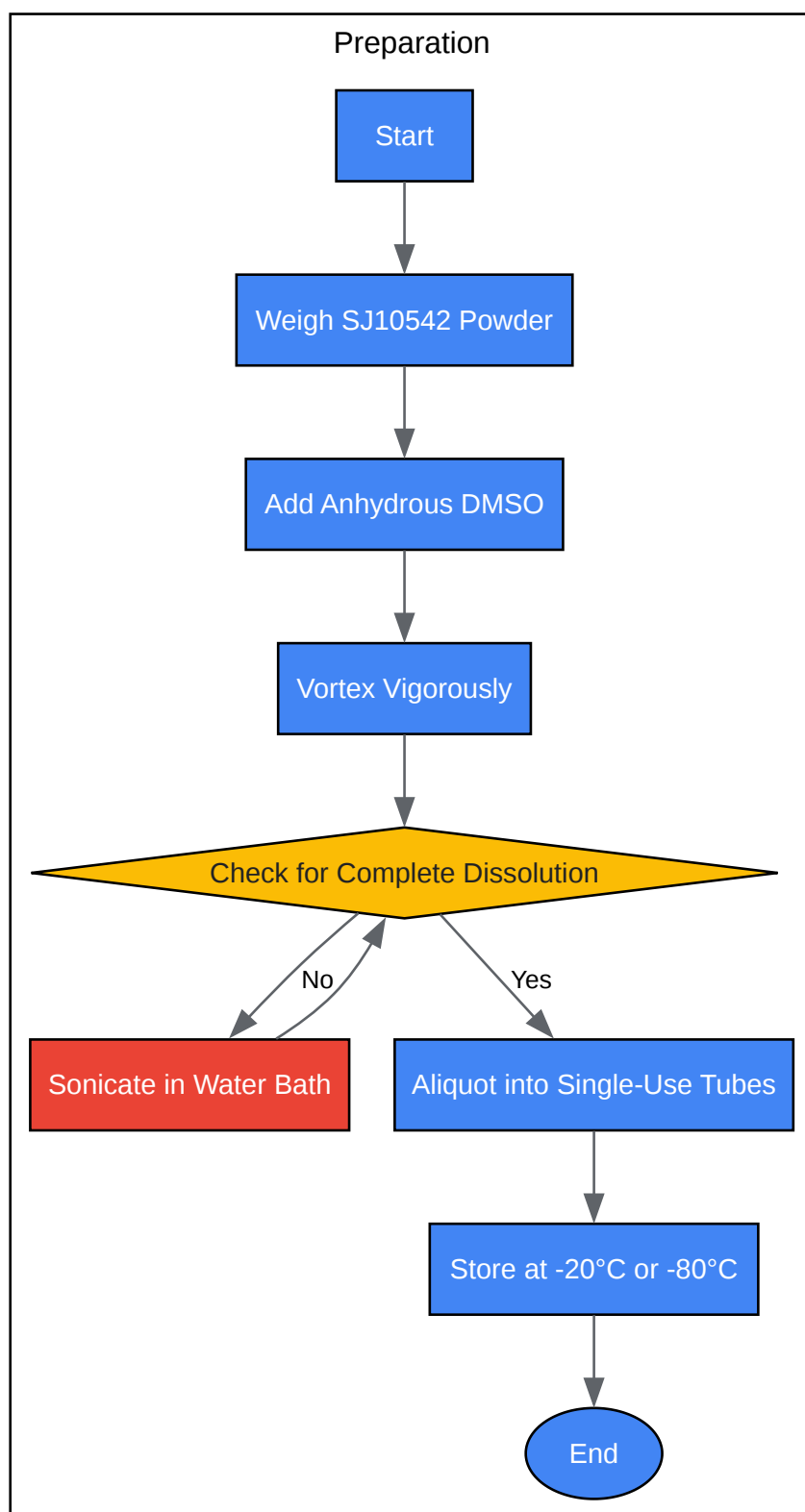
- **SJ10542** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vials
- Calibrated precision balance
- Vortex mixer
- Water bath sonicator

Procedure:

- Pre-warm **SJ10542**: Allow the vial of **SJ10542** to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation.
- Weigh **SJ10542**: Accurately weigh the desired amount of **SJ10542** powder in a sterile vial. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 8.19 mg of **SJ10542** (Molecular Weight: 818.96 g/mol).
- Add DMSO: Add the calculated volume of anhydrous DMSO to the vial containing the **SJ10542** powder. For 8.19 mg of **SJ10542**, add 1 mL of DMSO to achieve a 10 mM concentration.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes. [\[1\]](#) Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Visualizations

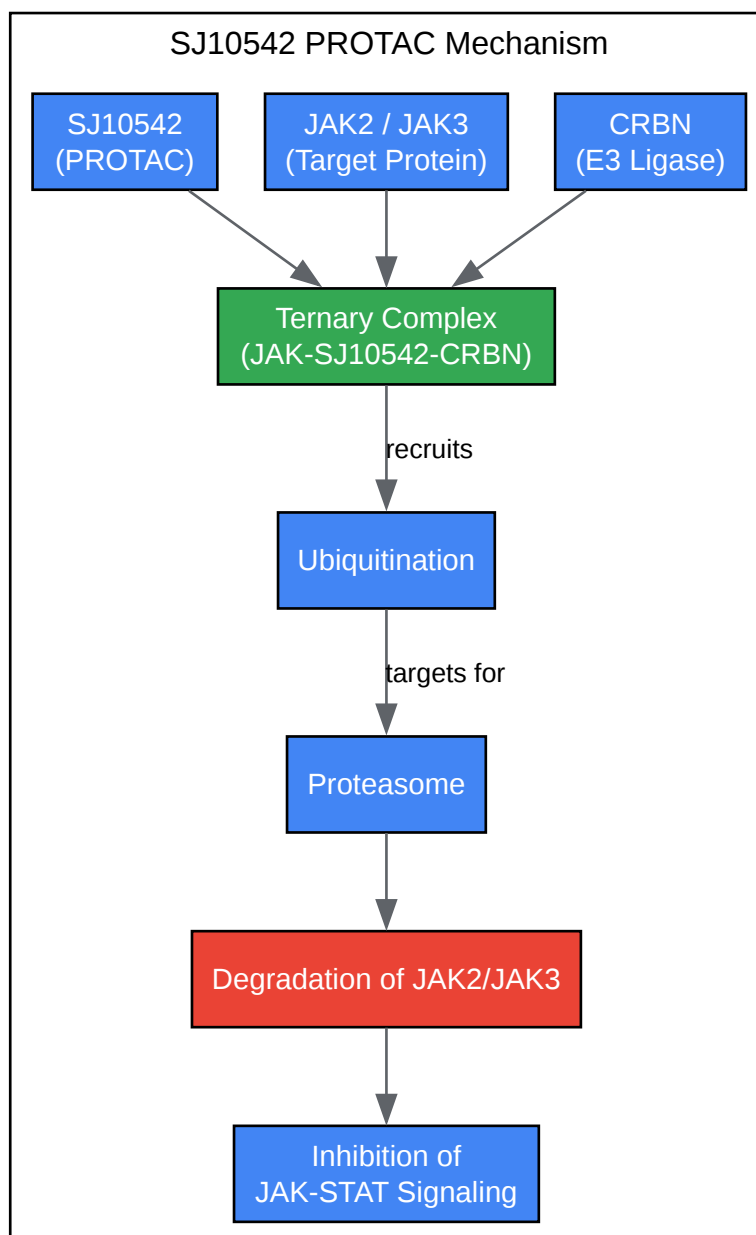
Experimental Workflow: SJ10542 Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of **SJ10542**.

Signaling Pathway: Mechanism of Action of SJ10542



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Caption: Mechanism of **SJ10542**-mediated degradation of JAK2/3.

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- To cite this document: BenchChem. [SJ10542 solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409185#sj10542-solubility-and-stock-solution-preparation]

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